

# Technical Guide: Physical Properties of Chlorodiisopropylsilane

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## Compound of Interest

Compound Name: Chlorodiisopropylsilane

CAS No.: 2227-29-4

Cat. No.: B1588518

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## Introduction

**Chlorodiisopropylsilane** (CDIPS) is a versatile organosilane reagent frequently employed in organic synthesis, particularly as a protecting group for alcohols. Its unique steric and electronic properties, conferred by the two isopropyl groups and the reactive silicon-chlorine bond, make it a valuable tool in the synthesis of complex molecules, including active pharmaceutical ingredients. An in-depth understanding of its physical properties is paramount for its safe handling, effective use in chemical reactions, and the development of robust and scalable synthetic processes. This technical guide provides a comprehensive overview of the core physical properties of **Chlorodiisopropylsilane**, detailed experimental protocols for their determination, and essential safety and handling information.

## Core Physical Properties

The physical characteristics of **Chlorodiisopropylsilane** are summarized in the table below. These values have been compiled from various sources and represent the most current and reliable data available.

Property	Value	Units	Notes
Molecular Formula	C <sub>6</sub> H <sub>15</sub> ClSi		
Molecular Weight	150.72	g/mol	
Appearance	Colorless liquid		
Density	0.883	g/mL at 25 °C	
Boiling Point	58 - 60	°C	at 50 mmHg
143	°C	at 760 mmHg (estimated)	
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.429		
Flash Point	38	°C	(closed cup)

## Solubility Profile

**Chlorodiisopropylsilane** is a nonpolar compound and, as such, exhibits good solubility in a range of common aprotic organic solvents. It is crucial to use anhydrous solvents, as **Chlorodiisopropylsilane** readily reacts with water and other protic solvents.

Solvent	Solubility
Hexane	Soluble
Toluene	Soluble
Diethyl Ether	Soluble
Tetrahydrofuran (THF)	Soluble
Dichloromethane	Soluble
Acetone	Reacts
Ethanol	Reacts
Water	Reacts Violently

## Reactivity and Stability

**Chlorodiisopropylsilane** is a reactive compound, primarily due to the polar Si-Cl bond. It is highly sensitive to moisture and will readily hydrolyze in the presence of water to form diisopropylsilanol, which can further condense to form disiloxanes. It will also react with other protic solvents such as alcohols and amines. The compound should be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container to prevent degradation.

## Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the key physical properties of **Chlorodiisopropylsilane**. These protocols are designed to be conducted by trained laboratory personnel and take into account the compound's reactive and hazardous nature.

### Determination of Boiling Point under Reduced Pressure

Objective: To accurately measure the boiling point of **Chlorodiisopropylsilane** at a reduced pressure.

Apparatus:

- Schlenk line or vacuum manifold with a pressure gauge (manometer)
- Heating mantle with a stirrer
- Round-bottom flask (e.g., 25 mL)
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Calibrated thermometer (-10 to 200 °C)
- Vacuum pump

- Inert gas source (Nitrogen or Argon)

#### Procedure:

- **Apparatus Setup:** Assemble the distillation apparatus. All glassware must be thoroughly dried in an oven (e.g., at 120 °C overnight) and allowed to cool under a stream of inert gas.
- **Sample Handling:** Under a positive pressure of inert gas, transfer approximately 5-10 mL of **Chlorodiisopropylsilane** into the round-bottom flask. Add a small, inert boiling chip or a magnetic stir bar.
- **System Inerting:** Connect the apparatus to the Schlenk line. Evacuate the system and backfill with inert gas three times to ensure an inert atmosphere.
- **Pressure Adjustment:** With the inert gas supply closed, slowly open the connection to the vacuum pump. Carefully adjust the pressure to the desired value (e.g., 50 mmHg) using a needle valve or a similar control, monitoring the pressure with the manometer.
- **Heating and Distillation:** Begin stirring the liquid and gradually heat the flask using the heating mantle.
- **Boiling Point Measurement:** Observe the temperature on the thermometer. The boiling point is the temperature at which the liquid is vigorously boiling and a steady stream of condensate is observed on the thermometer bulb and in the condenser. Record the stable temperature reading and the corresponding pressure.
- **Shutdown:** Once the measurement is complete, remove the heating mantle and allow the apparatus to cool to room temperature under vacuum. Then, slowly introduce inert gas to bring the system back to atmospheric pressure before disconnecting the apparatus.

## Determination of Density using a Pycnometer

Objective: To determine the density of **Chlorodiisopropylsilane** at a specific temperature using a calibrated pycnometer.

#### Apparatus:

- Pycnometer (Gay-Lussac type, e.g., 10 mL) with a ground-glass stopper

- Analytical balance (readable to at least 0.1 mg)
- Constant temperature water bath
- Inert gas source (Nitrogen or Argon)
- Glove box or Schlenk line for handling the sample

#### Procedure:

- Pycnometer Calibration:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer with its stopper on the analytical balance ( $m_1$ ).
  - Fill the pycnometer with deionized water of a known temperature (e.g., 25 °C). Insert the stopper, allowing excess water to escape through the capillary.
  - Dry the exterior of the pycnometer and weigh it ( $m_2$ ).
  - The volume of the pycnometer ( $V$ ) can be calculated using the density of water ( $\rho_{\text{water}}$ ) at the measured temperature:  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- Density Measurement of **Chlorodiisopropylsilane**:
  - Thoroughly dry the calibrated pycnometer.
  - Inside a glove box or under a positive pressure of inert gas, fill the pycnometer with **Chlorodiisopropylsilane**.
  - Stopper the pycnometer, allowing the excess liquid to emerge.
  - Place the filled pycnometer in the constant temperature water bath (e.g., 25 °C) for at least 30 minutes to reach thermal equilibrium.
  - Remove the pycnometer from the bath, carefully dry the exterior, and weigh it on the analytical balance ( $m_3$ ).

- Calculation:
  - The density of **Chlorodiisopropylsilane** ( $\rho_{\text{CDIPS}}$ ) is calculated as follows:  $\rho_{\text{CDIPS}} = (m_3 - m_1) / V$ .

## Determination of Refractive Index using an Abbe Refractometer

Objective: To measure the refractive index of **Chlorodiisopropylsilane**.

Apparatus:

- Abbe refractometer with a temperature-controlled prism
- Constant temperature circulating bath
- Light source (typically a sodium lamp, 589 nm)
- Syringe and needle for sample application
- Dry, lint-free tissues
- Anhydrous isopropanol or acetone for cleaning

Procedure:

- Instrument Calibration: Calibrate the refractometer according to the manufacturer's instructions, typically using a standard of known refractive index (e.g., distilled water).
- Temperature Control: Set the circulating bath to the desired temperature (e.g., 20 °C) and allow the refractometer prisms to equilibrate.
- Sample Application: Open the prism assembly. Using a syringe, apply a few drops of **Chlorodiisopropylsilane** to the surface of the lower prism. Handle the sample under an inert atmosphere as much as possible to minimize exposure to moisture.
- Measurement: Close the prism assembly. Look through the eyepiece and adjust the control to bring the dividing line between the light and dark fields into sharp focus. Rotate the

measurement knob until the dividing line is centered on the crosshairs.

- Reading: Read the refractive index value from the instrument's scale.
- Cleaning: Immediately after the measurement, open the prisms and clean them thoroughly with a soft tissue moistened with an anhydrous solvent (e.g., isopropanol), followed by a dry tissue.

## Spectroscopic Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

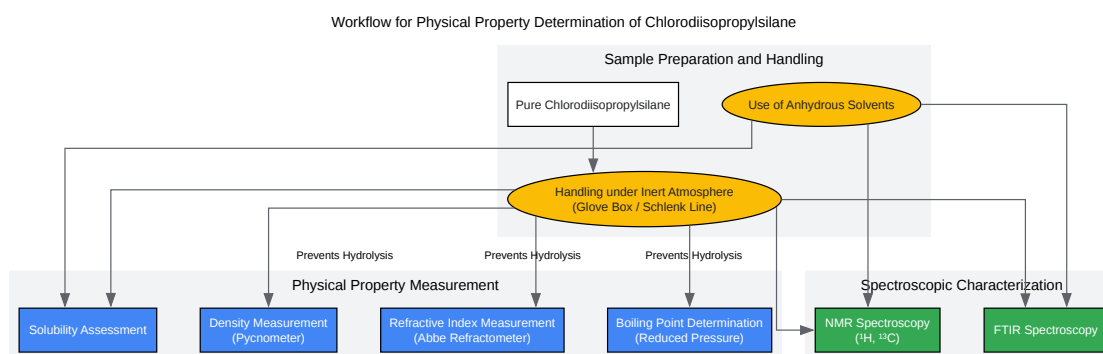
- $^1\text{H}$  NMR ( $\text{CDCl}_3$ ): The proton NMR spectrum of **Chlorodiisopropylsilane** is expected to show a multiplet for the methine protons (CH) of the isopropyl groups and a doublet for the methyl protons ( $\text{CH}_3$ ) of the isopropyl groups. A singlet for the Si-H proton will also be present.
- $^{13}\text{C}$  NMR ( $\text{CDCl}_3$ ): The carbon NMR spectrum will show two distinct signals corresponding to the methine and methyl carbons of the isopropyl groups.

### Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Chlorodiisopropylsilane** will exhibit characteristic absorption bands. A strong band corresponding to the Si-H stretch is expected around  $2100\text{-}2200\text{ cm}^{-1}$ . C-H stretching and bending vibrations from the isopropyl groups will also be prominent.

## Logical Relationships and Experimental Workflow

The following diagram illustrates the logical flow of characterizing the physical properties of **Chlorodiisopropylsilane**, emphasizing the importance of starting with a pure sample and the interrelation of different physical measurements.



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Caption: Workflow for the determination of physical properties of **Chlorodiisopropylsilane**.

## Safety and Handling

**Chlorodiisopropylsilane** is a flammable and corrosive liquid. It reacts with water to release toxic gas.[1] All handling should be performed in a well-ventilated fume hood by personnel wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2] The compound should be stored in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials such as water, acids, bases, and oxidizing agents.[3]

This technical guide provides a comprehensive overview of the physical properties of **Chlorodiisopropylsilane**, along with detailed experimental protocols and safety information.

Adherence to these guidelines will ensure the safe and effective use of this important reagent in research and development.

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